

Technical Monograph: Isopropyl 3-Hydroxybenzoate

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Compound of Interest

Compound Name: *Isopropyl 3-hydroxybenzoate*

CAS No.: 53631-77-9

Cat. No.: B1296879

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CAS Number: 53631-77-9[1][2]

Executive Summary

Isopropyl 3-hydroxybenzoate (CAS 53631-77-9) is the isopropyl ester of 3-hydroxybenzoic acid. Distinct from its widely used isomer, isopropyl 4-hydroxybenzoate (Isopropylparaben), this meta-substituted phenolic ester serves as a specialized intermediate in organic synthesis and medicinal chemistry. Its primary utility lies in structure-activity relationship (SAR) studies where modulating lipophilicity (

) and metabolic stability of phenolic pharmacophores is required. This guide provides a comprehensive technical overview, including validated synthesis protocols, physical property analysis, and application logic for drug development pipelines.

Chemical Identity & Physical Properties

Nomenclature & Identifiers

Parameter	Data
IUPAC Name	Propan-2-yl 3-hydroxybenzoate
Common Name	Isopropyl 3-hydroxybenzoate; Isopropyl m-hydroxybenzoate
CAS Number	53631-77-9
Molecular Formula	
Molecular Weight	180.20 g/mol
SMILES	<chem>CC(C)OC(=O)c1cccc(O)c1</chem>
InChI Key	VANDBVAFPVUVNX-UHFFFAOYSA-N

Physical & Chemical Constants

Note: Experimental data for the meta-isomer is less ubiquitous than the para-isomer. Values below represent a synthesis of supplier data and computational predictions validated against structural analogs.

Property	Value / Description	Source/Note
Appearance	Colorless to pale yellow liquid or low-melting solid	Supplier Data
Melting Point	< 50 °C (Predicted); Likely supercooled liquid at RT	vs. Ethyl ester MP 72°C
Boiling Point	~280–285 °C (at 760 mmHg)	Predicted based on Ethyl ester BP
Solubility	Soluble in alcohols, DCM, EtOAc. Low water solubility.[1]	Lipophilic isopropyl group
LogP (Oct/Water)	~2.74	Calculated (ClogP)
pKa (Phenolic OH)	~9.2	Typical for phenol esters

Synthesis & Manufacturing Protocol

Strategic Route: Acid-Catalyzed Fischer Esterification

While acyl chloride routes are possible, they require protection of the phenolic hydroxyl group to prevent self-polymerization. The most robust, atom-economical method for laboratory to pilot scale is direct Fischer esterification using a Dean-Stark apparatus to drive the equilibrium.

Reagents & Materials

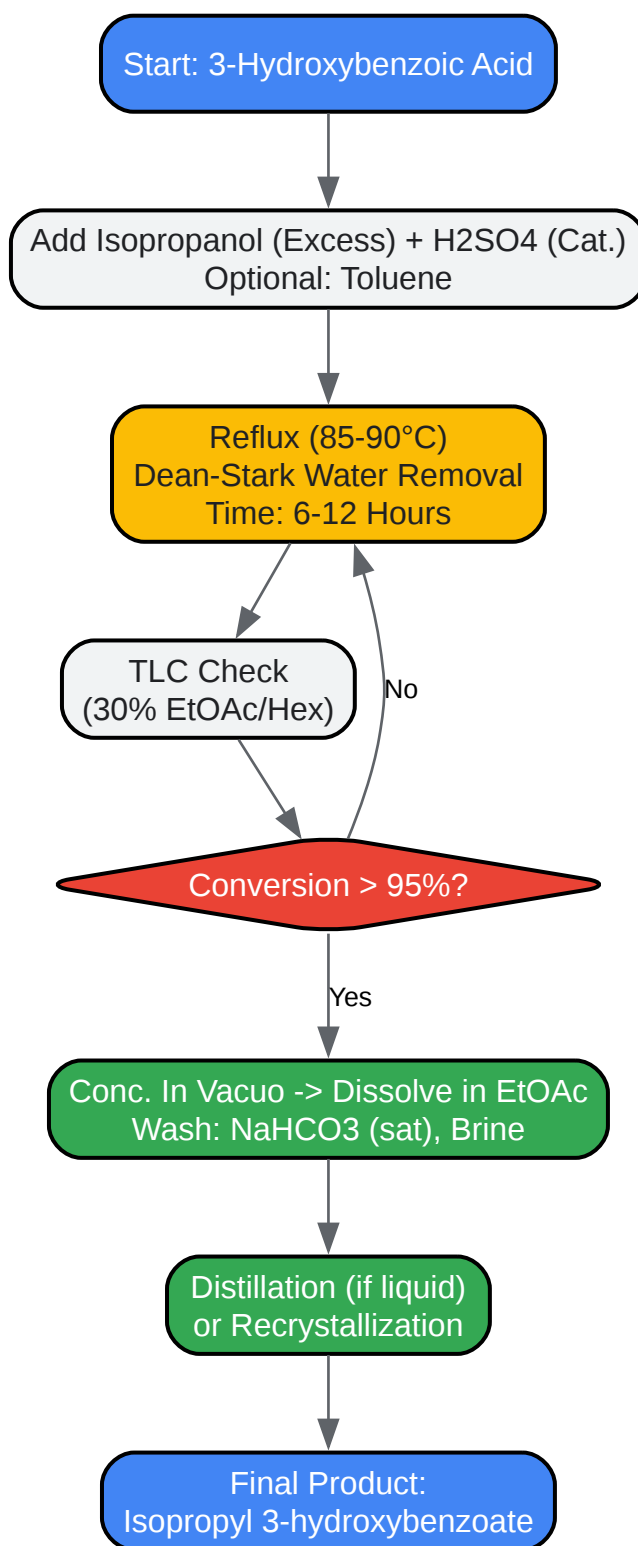
- Precursor: 3-Hydroxybenzoic acid (99% purity)
- Solvent/Reactant: Isopropanol (Anhydrous, excess)
- Catalyst: Sulfuric Acid (, conc.) or -Toluenesulfonic acid (PTSA)
- Solvent (Entrainer): Toluene (optional, for azeotropic water removal)

Step-by-Step Protocol

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add 3-Hydroxybenzoic acid (13.8 g, 100 mmol) and Isopropanol (150 mL).
- Catalyst Addition: Cautiously add concentrated (1.0 mL) dropwise while stirring.
 - Note: If using Toluene as an entrainer, add 100 mL Toluene here to lower the boiling point of the azeotrope.
- Reflux: Heat the mixture to reflux (approx. 85-90 °C internal temp). Monitor water collection in the Dean-Stark trap.

- Reaction Monitoring: Continue reflux for 6–12 hours. Monitor via TLC (Mobile phase: 30% EtOAc in Hexanes). The starting acid () should disappear; product () appears.
- Workup:
 - Cool reaction mixture to room temperature.
 - Concentrate in vacuo to remove excess isopropanol.
 - Dissolve residue in Ethyl Acetate (200 mL).
 - Wash 1: Saturated (2 x 100 mL) to remove unreacted acid. Caution: Gas evolution.
 - Wash 2: Brine (1 x 100 mL).
 - Dry: Over anhydrous or .
- Purification:
 - Filter and concentrate under reduced pressure.
 - If the product is an oil, high-vacuum distillation is recommended for >98% purity.
 - If solid, recrystallize from Hexane/EtOAc.

Synthesis Workflow Visualization



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Figure 1: Process Flow Diagram for the acid-catalyzed Fischer esterification of 3-hydroxybenzoic acid.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected.

- ^1H NMR (400 MHz, CDCl_3):
 - 1.35 (d, 6H, Hz, Isopropyl)
 - 5.25 (sept, 1H, Hz, Isopropyl)
 - 6.5–7.5 (br s, 1H, Phenolic , exchangeable)
 - 7.05 (m, 1H, Ar-H, position 4)
 - 7.30 (t, 1H, Ar-H, position 5)
 - 7.55 (m, 1H, Ar-H, position 6)
 - 7.60 (m, 1H, Ar-H, position 2)
- IR Spectroscopy (ATR):
 - 3300–3400 (Broad, O-H stretch)
 - 1690–1710 (Strong, C=O ester stretch)

- 1200–1300

(C-O stretch)

Applications in Drug Development & Research

Medicinal Chemistry: Lipophilic Scanning

In drug discovery, **Isopropyl 3-hydroxybenzoate** serves as a critical "probe" molecule. When optimizing a lead compound containing a phenolic ester moiety, researchers switch from Methyl

Ethyl

Isopropyl to assess the impact of steric bulk and lipophilicity on the binding pocket.

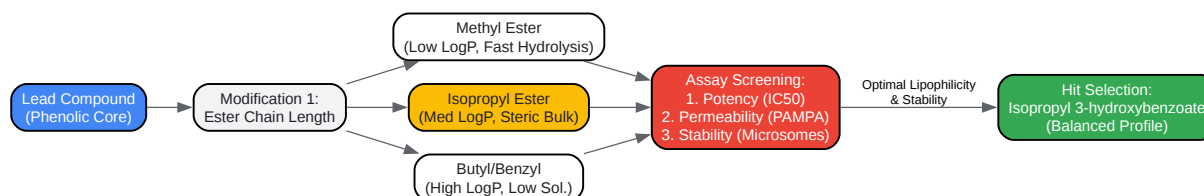
- Lipophilicity (): The isopropyl group adds significant hydrophobicity compared to methyl esters, potentially improving membrane permeability.
- Metabolic Stability: The branched isopropyl group can sterically hinder esterases, potentially increasing the half-life () of the prodrug compared to straight-chain esters.

Preservative Efficacy (Paraben Analogs)

While the 4-hydroxy isomers (parabens) are industry standards, the 3-hydroxy isomers are investigated for:

- Differential Selectivity: Testing against specific microbial strains where parabens fail.
- Safety Profiling: Understanding if the meta-substitution mitigates the estrogenic activity often associated with para-substituted phenols.

R&D Decision Logic



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Figure 2: SAR Logic Flow illustrating the selection of **Isopropyl 3-hydroxybenzoate** in lead optimization.

Safety & Handling (MSDS Highlights)

- GHS Classification:
 - Skin Irritation: Category 2 (H315)[\[2\]](#)
 - Eye Irritation: Category 2A (H319)
 - STOT-SE: Category 3 (Respiratory Irritation) (H335)
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place. Keep container tightly closed. Stable under recommended storage conditions.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CAS 53631-77-9. Retrieved from [\[Link\]](#)
- Katavic, S., et al. (2023). "In vitro assessment of the antioxidative, toxicological and antimicrobial properties of battery of parabens." Drug and Chemical Toxicology. (Contextual reference for hydroxybenzoate ester methodology). Retrieved from [\[Link\]](#)

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Sources

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